

A Comprehensive Technical Guide to (E,E)-Nona-3,6-dienal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nona-3,6-dienal*

Cat. No.: *B15328218*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of (E,E)-**Nona-3,6-dienal**, a key volatile compound. It covers its chemical identity, physicochemical properties, biological synthesis, and detailed protocols for its analysis.

Chemical Identity and Nomenclature

(E,E)-**Nona-3,6-dienal** is a doubly unsaturated aliphatic aldehyde.

IUPAC Name: (3E,6E)-**nona-3,6-dienal**[\[1\]](#)

Synonyms:

- 3,6-Nonadienal[\[1\]](#)
- (E,E)-3,6-Nonadienal

Molecular Formula: $C_9H_{14}O$ [\[1\]](#)

Molecular Weight: 138.21 g/mol [\[1\]](#)

Physicochemical Properties

A summary of the known physicochemical properties of **nona-3,6-dienal** and its isomers is presented below. It is important to note that experimental data for the specific (E,E) isomer is limited, and some values are computed or refer to other isomers.

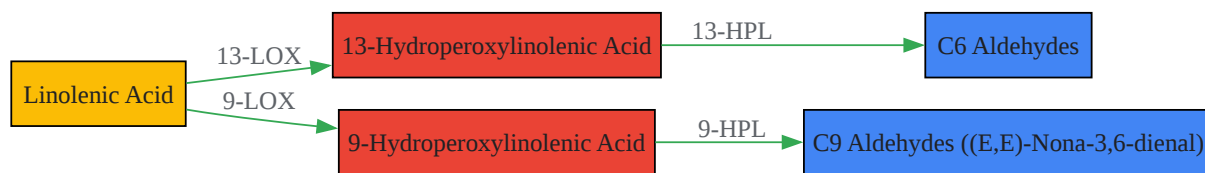
Property	Value	Source
Molecular Weight	138.21 g/mol	PubChem (Computed)[1]
XLogP3	2.1	PubChem (Computed)[1]
Hydrogen Bond Donor Count	0	PubChem (Computed)[1]
Hydrogen Bond Acceptor Count	1	PubChem (Computed)[1]
Rotatable Bond Count	5	PubChem (Computed)[1]
Exact Mass	138.104465066 Da	PubChem (Computed)[1]
Boiling Point	201.79 °C at 760.00 mm Hg (est.)	The Good Scents Company[2]
Flash Point	159.00 °F. TCC (70.50 °C.) (est.)	The Good Scents Company[2]
Vapor Pressure	0.302000 mmHg @ 25.00 °C. (est.)	The Good Scents Company[2]
Solubility in water	318.8 mg/L @ 25 °C (est.)	The Good Scents Company[2]

Biological Significance and Biosynthesis

(E,E)-**Nona-3,6-dienal** is a significant contributor to the characteristic flavor and aroma of cucumbers. It belongs to a class of compounds known as green leaf volatiles (GLVs), which are produced by plants in response to tissue damage and play roles in defense and signaling.

The biosynthesis of C9 aldehydes, including (E,E)-**Nona-3,6-dienal**, in plants like cucumber originates from the oxidative cleavage of fatty acids. The pathway is initiated by the lipoxygenase (LOX) enzyme, which acts on polyunsaturated fatty acids such as linolenic acid. The resulting hydroperoxide is then cleaved by a hydroperoxide lyase (HPL) to form the C9 aldehyde.

Below is a diagram illustrating the biosynthetic pathway leading to the formation of C9 aldehydes.



Sample Preparation

Sample Homogenization

Addition of NaCl and Internal Standard

Incubation

Analysis

HS-SPME

GC-MS Analysis

Data Processing

Identification and Quantification

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,6-Nonadienal | C₉H₁₄O | CID 5283340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. LC-MS/MS and GC-MS Identification of Metabolites from the Selected Herbs and Spices, Their Antioxidant, Anti-Diabetic Potential, and Chemometric Analysis [mdpi.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to (E,E)-Nona-3,6-dienal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15328218#e-e-nona-3-6-dienal-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

